

Technical Support Center: aFGF (102-111) Stability

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Compound of Interest

Compound Name: FGF acidic I (102-111) (bovine brain)

Cat. No.: B3249870

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This technical support center provides guidance and answers frequently asked questions regarding the stability of acidic Fibroblast Growth Factor fragment (102-111) at different temperatures. This information is intended for researchers, scientists, and professionals in drug development who are utilizing this peptide in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for aFGF (102-111) powder?

For long-term storage, the lyophilized powder of aFGF (102-111) should be stored at -20°C.[1]
[2] Under these conditions, the peptide is reported to be stable for at least three to four years.
[1][2] It is important to keep the product away from moisture.[1]

Q2: How should I store aFGF (102-111) once it is reconstituted in a solvent?

Once reconstituted, aFGF (102-111) solutions should be stored at -80°C for long-term stability, where they can be kept for up to one year.[1] For short-term use, aliquots can be stored at 4°C for a few days, although it is recommended to minimize the duration of storage at this temperature to prevent degradation.

Q3: What are the shipping conditions for aFGF (102-111)?

aFGF (102-111) is typically shipped with blue ice or at ambient temperatures for short durations.[1][2] Upon receipt, it is crucial to transfer the product to the recommended storage conditions immediately.

Q4: Is there any data on the stability of aFGF (102-111) at room temperature or 37°C?

While specific quantitative data on the degradation kinetics of the aFGF (102-111) fragment at room temperature or 37°C is not readily available in the provided search results, information on the full-length aFGF (FGF1) suggests that it is thermally unstable.[3][4] For instance, full-length FGF1 loses most of its activity after 6 hours at 37°C.[3] Peptides, in general, are susceptible to degradation at higher temperatures through processes like hydrolysis and oxidation.[5][6] Therefore, it is strongly advised to avoid prolonged exposure of aFGF (102-111) to ambient or physiological temperatures to maintain its integrity and activity.

Q5: What factors can affect the stability of aFGF (102-111) in solution?

Several factors can influence the stability of peptides like aFGF (102-111) in a solution:

- Temperature: Higher temperatures accelerate degradation processes.[6]
- pH: The pH of the solution can affect the rate of hydrolysis and other chemical degradation pathways.[5][7]
- Enzymatic Degradation: Proteases present in the experimental system can degrade the peptide.
- Oxidation: Certain amino acid residues are susceptible to oxidation, which can be catalyzed by light, temperature, and the presence of metal ions.
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles can lead to aggregation and degradation of the peptide. It is recommended to aliquot the reconstituted peptide to avoid multiple cycles.

Data Summary

Table 1: Recommended Storage Conditions for aFGF (102-111)

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C	Up to 4 years[2]
Reconstituted in Solvent	-80°C	Up to 1 year[1]

Experimental Protocols

While specific stability studies on aFGF (102-111) are not detailed in the provided results, a general approach to assessing peptide stability involves the following methodologies:

Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

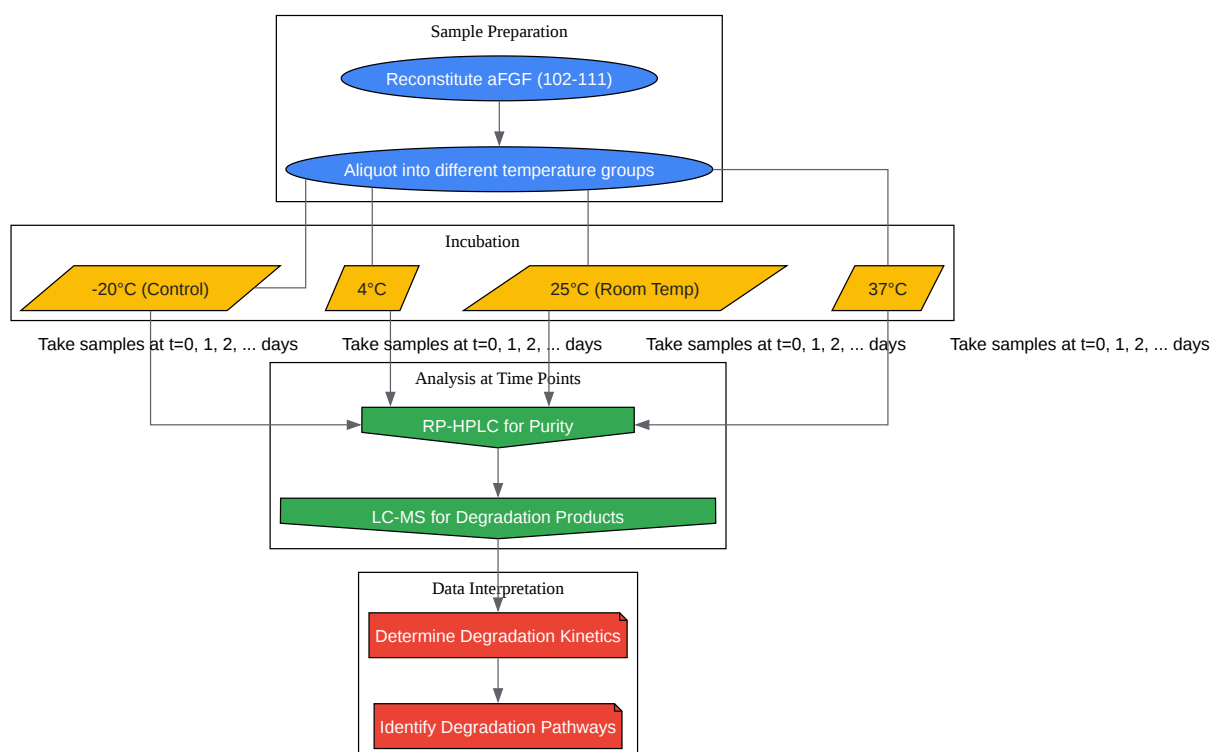
- Objective: To determine the purity of the aFGF (102-111) peptide over time at different temperatures.
- Methodology:
 - Prepare solutions of aFGF (102-111) in a suitable buffer.
 - Incubate the solutions at various temperatures (e.g., 4°C, 25°C, 37°C).
 - At specified time points, inject an aliquot of each sample into a reverse-phase HPLC (RP-HPLC) system.
 - Monitor the elution profile at a specific wavelength (e.g., 214 nm or 280 nm).
 - The appearance of new peaks or a decrease in the area of the main peptide peak indicates degradation. Purity can be calculated as the percentage of the main peak area relative to the total peak area.

Protocol 2: Mass Spectrometry (MS) for Identification of Degradation Products

- Objective: To identify the molecular weights of degradation products.
- Methodology:
 - Following HPLC separation, the eluent can be directly coupled to a mass spectrometer.

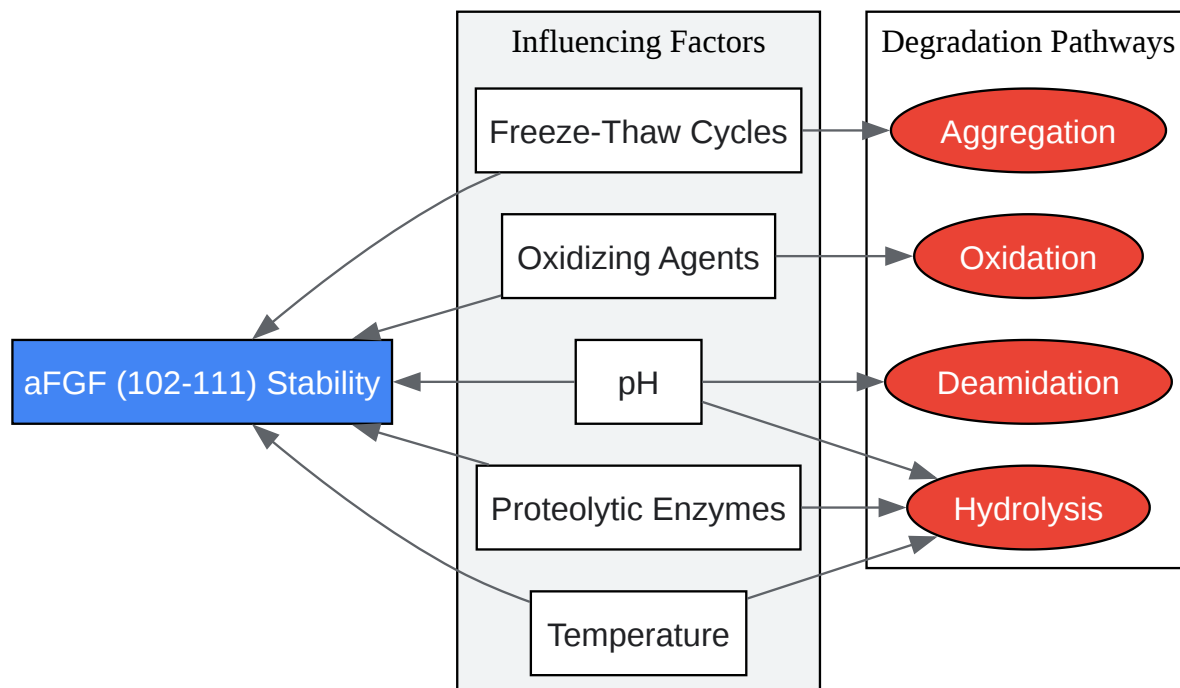
- Analyze the mass spectra of the degradation peaks to determine their molecular weights.
- This information can help in identifying the mechanism of degradation (e.g., hydrolysis, oxidation).

Visualizations



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Caption: Experimental workflow for assessing aFGF (102-111) stability.



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Caption: Factors influencing the stability of aFGF (102-111).

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